

A Technical Guide to the Solubility of Diethyl 1H-indole-2,5-dicarboxylate

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Compound of Interest

Compound Name: *diethyl 1H-indole-2,5-dicarboxylate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **Diethyl 1H-indole-2,5-dicarboxylate**. Due to the limited availability of direct quantitative solubility data for this specific compound in public literature, this guide presents solubility data for the closely related compound, Indole-2-carboxylic acid, as a reference. Furthermore, it details a comprehensive experimental protocol for determining solubility, which can be readily adapted for **Diethyl 1H-indole-2,5-dicarboxylate**.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₅ NO ₄	-
Molecular Weight	261.27 g/mol	-
LogP	2.52	[1]
Water Solubility	Qualitatively described as "soluble"	[1]

Illustrative Solubility Data: Indole-2-carboxylic Acid

The following tables summarize the mole fraction solubility (x) of Indole-2-carboxylic acid in ten different pure solvents at temperatures ranging from 278.15 K to 360.15 K. This data is derived

from a study by Liu et al. and serves as a valuable reference for understanding the solubility behavior of indole-based compounds.[2]

Table 1: Solubility of Indole-2-carboxylic Acid in Alcohols and Water

Temperature (K)	Water (10 ³ x)	Methanol (10 ³ x)	Ethanol (10 ³ x)	1-Propanol (10 ³ x)	2-Propanol (10 ³ x)	1-Butanol (10 ³ x)
278.15	0.13	196.21	185.43	165.28	150.11	142.37
283.15	0.18	215.83	204.01	181.65	165.02	156.49
288.15	0.24	237.12	224.23	200.01	181.54	172.03
293.15	0.33	259.98	246.21	219.82	199.51	189.12
298.15	0.45	284.53	269.98	241.25	219.08	207.85
303.15	0.62	310.89	295.63	264.41	239.81	228.31
308.15	0.84	339.18	323.28	289.42	262.45	250.61
313.15	1.13	369.51	353.05	316.41	286.91	274.88
318.15	1.51	402.01	385.08	345.52	313.32	301.24
323.15	2.01	436.81	419.51	376.89	341.81	329.83
328.15	-	474.02	456.48	410.68	372.53	360.81
333.15	-	513.78	496.15	447.05	405.62	394.32
338.15	-	556.24	538.68	486.17	441.25	430.51
343.15	-	-	584.23	528.21	479.58	469.53
348.15	-	-	-	573.34	520.79	511.55
353.15	-	-	-	621.75	565.06	556.74
358.15	-	-	-	-	612.58	605.29
360.15	-	-	-	-	629.81	623.41

Table 2: Solubility of Indole-2-carboxylic Acid in Other Organic Solvents

Temperature (K)	Ethyl Acetate (10 ³ x)	Dichloromethane (10 ³ x)	Toluene (10 ³ x)	1,4-Dioxane (10 ³ x)
278.15	158.24	10.31	1.12	11.83
283.15	174.01	12.02	1.54	13.95
288.15	191.35	14.04	2.11	16.48
293.15	210.38	16.41	2.90	19.49
298.15	231.21	19.21	3.98	23.06
303.15	253.98	22.52	5.46	27.29
308.15	278.84	26.43	7.50	32.31
313.15	305.93	31.05	10.32	38.28
318.15	335.41	36.49	14.19	45.39
323.15	367.43	42.89	19.53	53.86
328.15	402.15	50.41	26.89	63.92
333.15	439.73	59.25	36.99	75.86
338.15	480.35	69.64	50.88	90.03
343.15	-	-	69.99	-
348.15	-	-	96.28	-
353.15	-	-	132.42	-
358.15	-	-	182.11	-
360.15	-	-	208.23	-

Experimental Protocol for Solubility Determination

The following is a detailed methodology for determining the solubility of a compound like **Diethyl 1H-indole-2,5-dicarboxylate**, based on the synthetic method with laser monitoring.[\[2\]](#)

Materials and Apparatus

- Solute: **Diethyl 1H-indole-2,5-dicarboxylate** (or other compound of interest)
- Solvents: A range of pure solvents (e.g., water, methanol, ethanol, ethyl acetate, etc.)
- Apparatus:
 - Jacketed glass vessel (~200 mL)
 - Thermostatic bath for temperature control
 - Magnetic stirrer
 - Laser monitoring system
 - Precision thermometer (± 0.05 K)
 - Analytical balance

Procedure

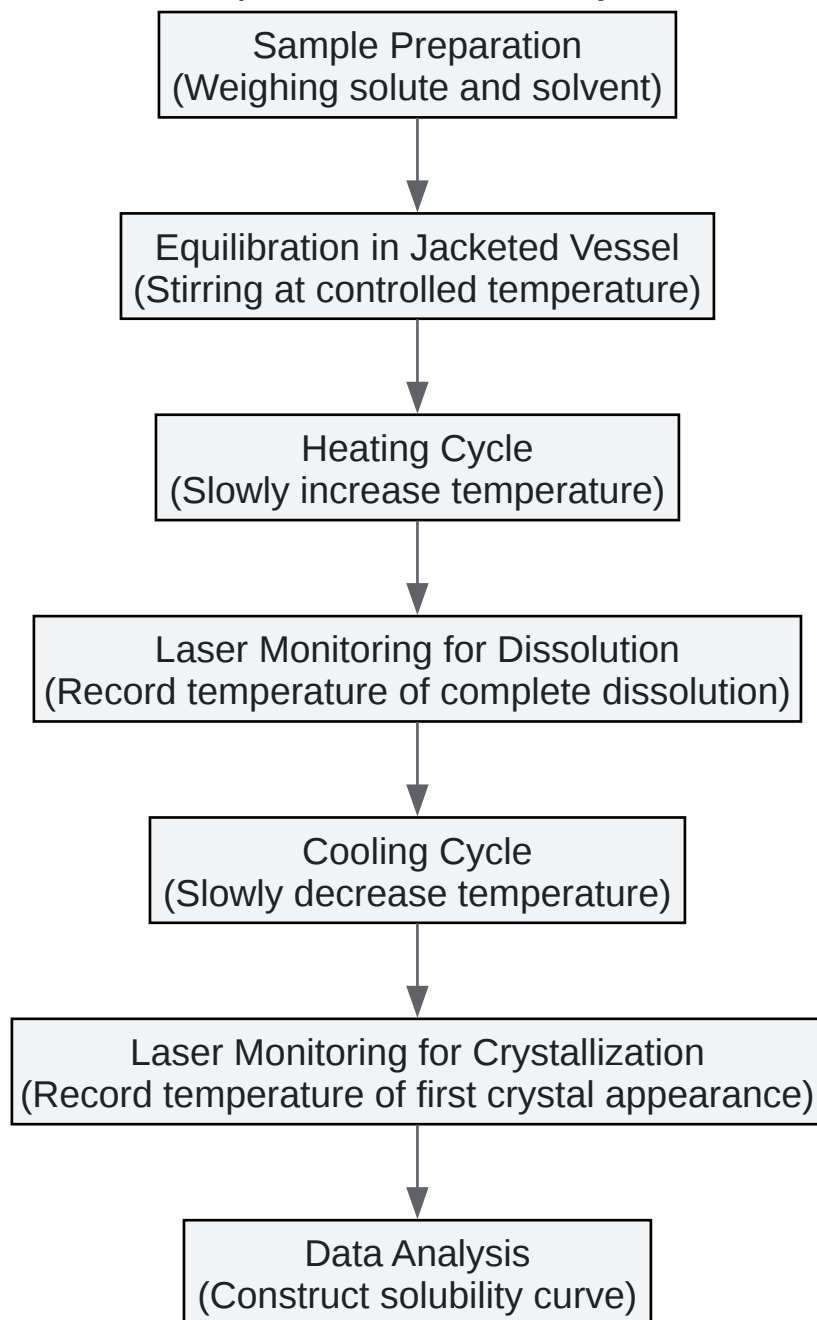
- Sample Preparation: Accurately weigh a specific amount of the solute and the chosen solvent and place them into the jacketed glass vessel.
- Temperature Control: The jacketed vessel is connected to a thermostatic bath to precisely control the temperature of the solution.
- Equilibration: The solution is continuously stirred using a magnetic stirrer to ensure homogeneity.
- Heating and Cooling Cycles:
 - The solution is slowly heated at a controlled rate until the solute completely dissolves. The temperature at which the last solid particle disappears is recorded.
 - The clear solution is then slowly cooled until the first solid particles reappear (crystallization). The temperature of crystallization is recorded.

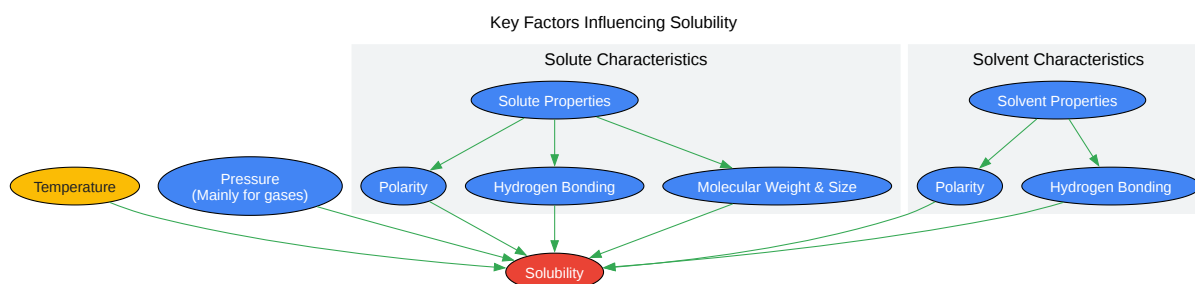
- **Laser Monitoring:** A laser beam is passed through the solution. The dissolution and crystallization points are accurately determined by observing the changes in the intensity of the transmitted laser light. A sharp change in light transmission indicates the phase transition.
- **Data Collection:** The dissolution and crystallization temperatures are recorded for a given composition. The experiment is repeated with different solute-solvent ratios to determine the solubility at various temperatures.
- **Data Analysis:** The collected data points are used to construct a solubility curve (solubility vs. temperature).

Workflow for Solubility Determination

The following diagram illustrates the general workflow for determining the solubility of an organic compound.

Workflow for Experimental Solubility Determination





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